

Preparing Morpholino Stock Solutions: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *Morpholino U subunit*

Cat. No.: *B15588825*

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Application Note

Morpholino oligonucleotides are synthetic molecules used to block translation or alter splicing of target mRNA, making them a valuable tool in functional genomics and drug development. Proper preparation of Morpholino stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, quantification, and storage of Morpholino stock solutions.

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative parameters for preparing Morpholino stock solutions.

Table 1: Recommended Concentrations for Morpholino Stock Solutions

Morpholino Type	Recommended Stock Concentration	Notes
Standard Morpholino	≤1 mM	Higher concentrations may lead to solubility issues. [1] [2]
Vivo-Morpholino	≤0.5 mM	Lower solubility than standard Morpholinos. [1] [2]

Table 2: Reconstitution Volumes for 1 mM Standard Morpholino Stock Solution

Amount of Lyophilized Morpholino	Volume of Sterile Water to Add
100 nanomoles	0.10 mL
300 nanomoles	0.30 mL
1000 nanomoles	1.00 mL

Source: Gene Tools, LLC[3]

Table 3: Spectrophotometer Settings for Concentration Measurement

Parameter	Value
Wavelength (λ)	265 nm
Blanking Solution	0.1 N HCl
Cuvette Type	Quartz
Path Length	1 cm (standard)

Source: Feinberg Labs, Gene Tools, LLC[4][5]

Experimental Protocols

Protocol 1: Dissolving Lyophilized Morpholino Oligos

This protocol describes the initial reconstitution of lyophilized Morpholino oligos to create a stock solution.

Materials:

- Lyophilized Morpholino oligonucleotide vial
- Sterile, nuclease-free water (DEPC-treated water is not recommended unless autoclaved to remove residual DEPC)[1][6]
- Vortex mixer

- Water bath at 65°C

Procedure:

- Determine the required volume of water: Refer to the vial label for the amount of Morpholino provided (in nanomoles). Use Table 2 or the following formula to calculate the volume of sterile water needed to achieve the desired concentration (typically 1 mM for standard Morpholinos).^[6]
$$\text{Volume (in mL)} = \frac{\text{Amount of Morpholino (in nanomoles)}}{\text{Desired Concentration (in mM)}} / 1000$$
- Reconstitution: Carefully add the calculated volume of sterile water to the vial containing the lyophilized Morpholino.
- Dissolution: Cap the vial securely and vortex thoroughly. Allow the vial to sit at room temperature for 5 minutes.^[6]
- Inspect for complete dissolution: Visually inspect the solution to ensure that the oligo has completely dissolved.
- Heating (if necessary): If the oligo has not fully dissolved, incubate the vial in a 65°C water bath for 5-10 minutes.^{[3][6]} Vortex briefly and re-inspect.
- Further dilution (if necessary): If the oligo remains undissolved after heating, add an equal volume of sterile water to halve the concentration (e.g., to 0.5 mM) and repeat the heating step.^[6]
- Aliquoting (optional but recommended): Once fully dissolved, it is good practice to aliquot the stock solution into smaller, sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles and potential contamination.^[6]

Protocol 2: Determining Morpholino Concentration by UV Spectrophotometry

Accurate determination of the Morpholino concentration is crucial for downstream experiments. This protocol outlines the procedure using a standard UV-Vis spectrophotometer.

Materials:

- Morpholino stock solution
- 0.1 N HCl
- Quartz spectrophotometer cuvette (1 cm path length)
- UV-Vis spectrophotometer

Procedure:

- Prepare the blank: Add 995 μ L of 0.1 N HCl to a clean quartz cuvette. Place the cuvette in the spectrophotometer and blank the instrument at a wavelength of 265 nm.[4][5]
- Prepare the sample: Add 5 μ L of the Morpholino stock solution to the 995 μ L of 0.1 N HCl in the cuvette. Mix gently by pipetting up and down. This creates a 1:200 dilution.[4][5]
- Measure the absorbance: Place the cuvette containing the diluted Morpholino solution back into the spectrophotometer and read the absorbance at 265 nm.
- Calculate the concentration: Use the following formula to calculate the concentration of the original Morpholino stock solution:

Concentration (M) = (Absorbance at 265 nm * Dilution Factor) / Molar Extinction Coefficient (ϵ)

- Dilution Factor: 200 (for the 1:200 dilution)[4][5]
- Molar Extinction Coefficient (ϵ): This value is specific to each Morpholino sequence and is provided on the product information sheet from the manufacturer.[4]

Example Calculation:

- Absorbance at 265 nm = 0.645
- Dilution Factor = 200
- Molar Extinction Coefficient (ϵ) = 259,160 L/(mol·cm)

- Concentration (M) = $(0.645 * 200) / 259,160 = 0.000497$ M or 497 μ M[4]

Protocol 3: Storage of Morpholino Stock Solutions

Proper storage is essential to maintain the stability and activity of Morpholino oligos.

Short-term Storage (days to weeks):

- Store aqueous solutions at room temperature in a tightly sealed vial.[6][7] Avoid refrigeration or freezing, as this can cause the Morpholino to precipitate or associate with the container walls.[3][8]

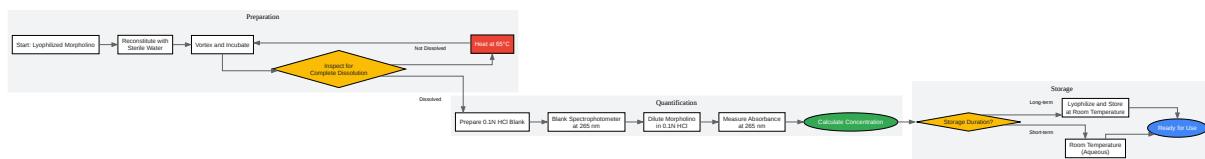
Long-term Storage (months to years):

- For long-term storage, it is recommended to lyophilize (freeze-dry) the Morpholino stock solution and store it as a dry powder at room temperature.[7][9] Lyophilized Morpholinos have been shown to be stable for over a decade.[7]
- If storing in solution long-term, ensure the vial is tightly sealed to prevent evaporation. Storing in a humid environment can help minimize evaporation.[7][9]
- Protect fluorescently-tagged Morpholinos from light to prevent photobleaching.[6][9]

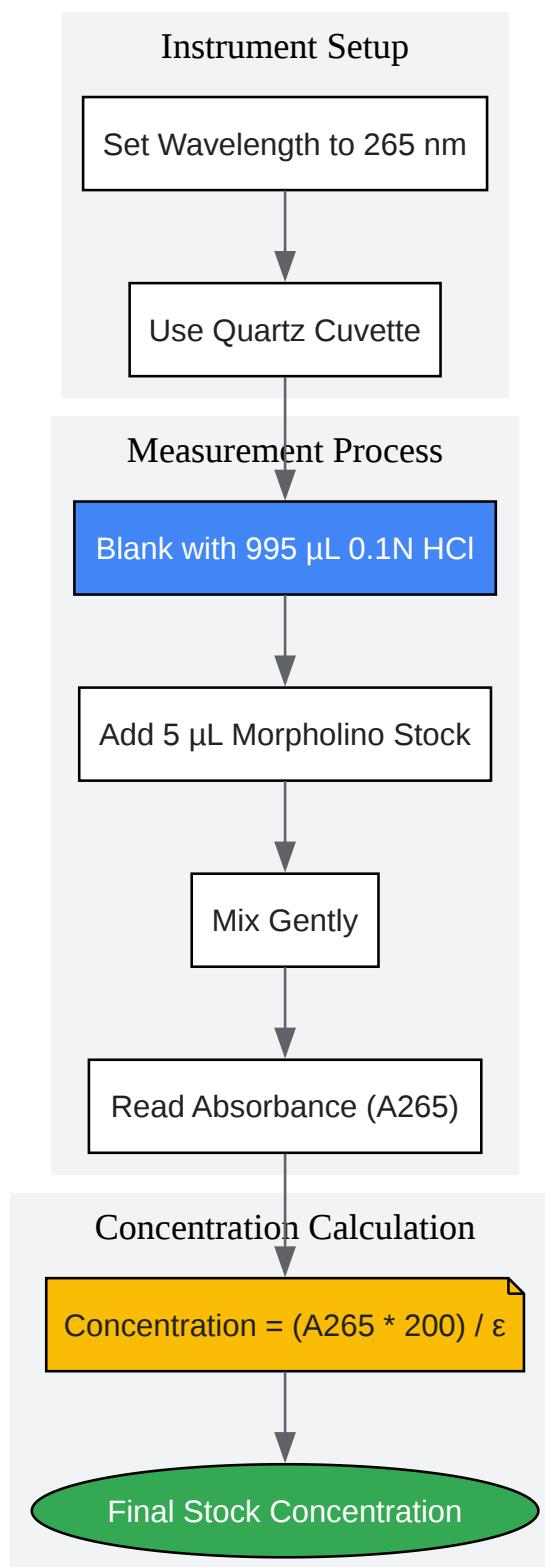
Handling Thawed Solutions:

- If a Morpholino solution has been frozen, it should be heated to 65°C for 10 minutes after thawing to aid in redissolving any precipitate.[6] If solubility issues persist, autoclaving the solution on a liquid cycle may restore activity.[1][9]

Visualizations

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Caption: Workflow for preparing Morpholino stock solutions.

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Caption: Spectrophotometric quantification of Morpholino concentration.

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